

Application Notes and Protocols for CRT0063465 In Vitro Assays

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Compound of Interest

Compound Name: CRT0063465

Cat. No.: B15577960

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Introduction

CRT0063465 has been identified as a modulator of the human phosphoglycerate kinase 1 (PGK1) and the stress sensor DJ-1, with a binding affinity (K_d) of 24 μ M for PGK1.^[1] It has been shown to influence the composition of the shelterin complex and affect telomere length.^[1] Furthermore, emerging research indicates that **CRT0063465** is a potent inhibitor of Protein Kinase A (PKA), particularly the catalytic subunit alpha (PRKACA). This has significant implications, especially in the context of cancers driven by PKA signaling, such as fibrolamellar hepatocellular carcinoma (FLHCC), which is often characterized by the DNAJB1-PRKACA gene fusion.^{[2][3][4]}

These application notes provide detailed protocols for in vitro biochemical and cell-based assays to characterize the activity of **CRT0063465**, with a focus on its role as a PKA inhibitor.

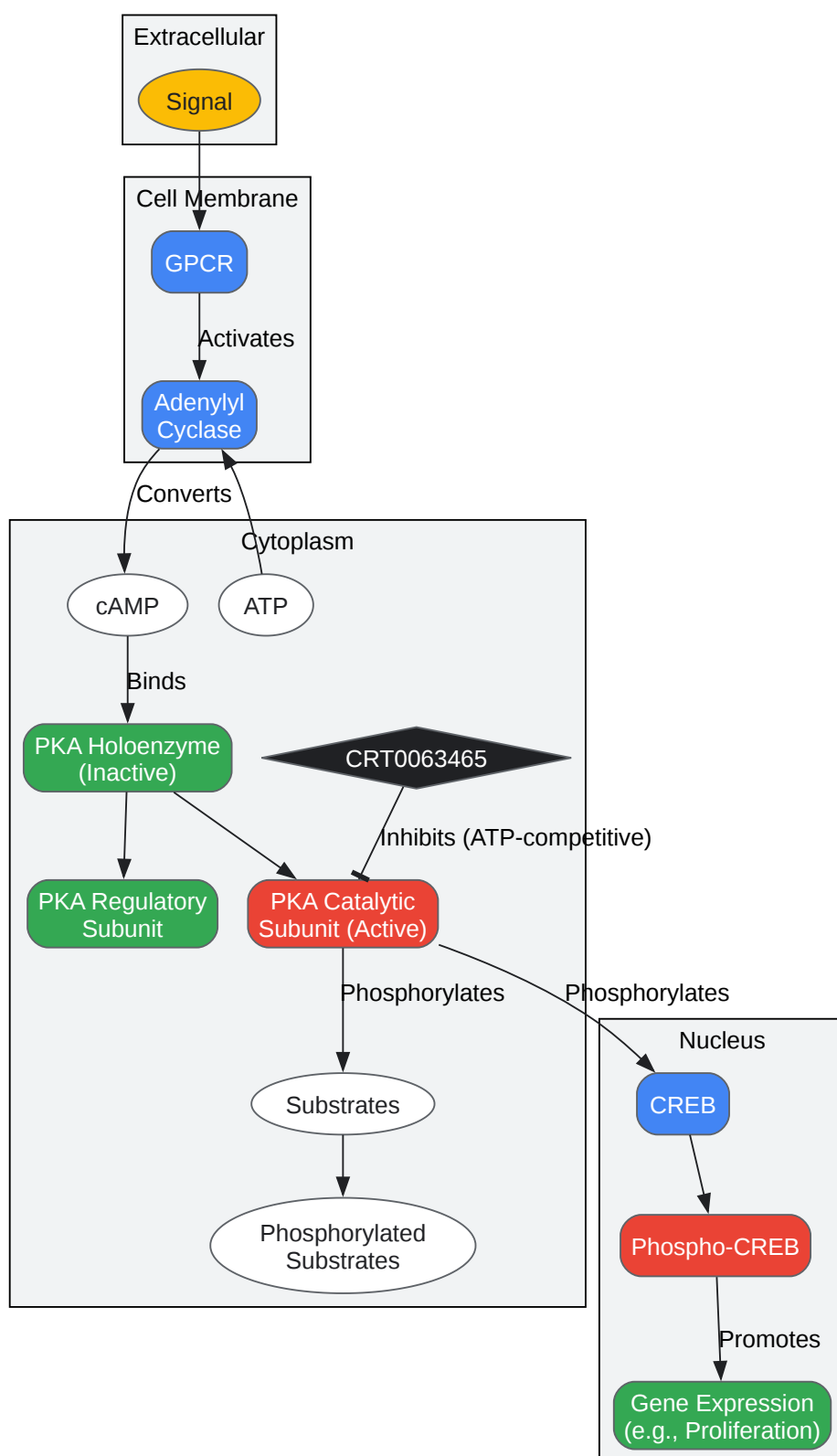
Data Presentation

Table 1: Summary of In Vitro Activity of PKA Inhibitors

Compound/Inhibitor	Assay Type	Target	Substrate	Key Reagents	IC50	Reference
Aplithianine A (1)	Biochemical	J-PKAc α	Biotinylated-CREB peptide	ATP, cAMP	~1 μ M	[2][3]
Aplithianine A (1)	Kinome Screening	Wild-type PKA	---	ATP, cAMP	84 nM	[2][3]
BLU0588	Cell-based	PRKACA	VASP (Ser157)	Forskolin	55 - 180 nM	[5]
Compound 5	Biochemical	J-PKAc α / wt-PKAc α	---	cAMP	~30 μ M	[4]
Compound 6	Biochemical	J-PKAc α / wt-PKAc α	---	cAMP	~15 μ M	[4]

Signaling Pathway

The primary signaling pathway inhibited by **CRT0063465**, in the context of its PKA-inhibitory activity, involves the canonical cAMP-dependent PKA pathway. Upon activation by cAMP, the PKA catalytic subunit phosphorylates a multitude of downstream substrates, including transcription factors like CREB, leading to cellular responses such as gene expression and proliferation. In FLHCC, the DNAJB1-PRKACA fusion protein results in a constitutively active kinase, driving oncogenesis. **CRT0063465** acts by competitively binding to the ATP pocket of the PKA catalytic subunit, thereby blocking its kinase activity.



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Caption: PKA signaling pathway and the inhibitory action of **CRT0063465**.

Experimental Protocols

Protocol 1: Biochemical PKA Kinase Assay

This protocol is adapted from methods used to characterize PKA inhibitors against both wild-type and fusion-protein PKA.^{[2][3]}

Objective: To determine the in vitro inhibitory activity of **CRT0063465** on the catalytic activity of the PKA alpha subunit (PKA α) or the DNAJB1-PRKACA fusion protein (J-PKA α).

Materials:

- Recombinant human PKA α or J-PKA α holoenzyme complex
- Biotinylated-CREB peptide substrate (KRREILSRRPSYR)
- Adenosine triphosphate (ATP)
- Cyclic adenosine monophosphate (cAMP)
- **CRT0063465**
- Kinase assay buffer (e.g., 0.1 M Tris pH 7.5)
- EDTA (0.5 M) for quenching
- DMSO
- 384-well plates
- Plate reader for detection (e.g., HTRF, AlphaScreen)

Procedure:

- **Compound Preparation:** Prepare a stock solution of **CRT0063465** in 100% DMSO. Create a serial dilution of the compound in kinase assay buffer containing 50 μ M ATP, 1 μ M cAMP, and 0.5% DMSO.
- **Reaction Setup:**

- Add 20 μ L of the compound solution to the wells of a 384-well plate.
- Add 40 μ L of the kinase assay buffer containing the PKA α holoenzyme complex (final concentration $\sim$ 0.75-1 nM) and the biotinylated-CREB peptide substrate (final concentration 50 μ M).
- Kinase Reaction: Incubate the plate at room temperature for 45 minutes to allow the kinase reaction to proceed.
- Quenching: Stop the reaction by adding 15 μ L of 0.5 M EDTA.
- Detection: Process the quenched reaction for detection of substrate phosphorylation using an appropriate method (e.g., HTRF). The signal is inversely proportional to the kinase activity.
- Data Analysis: Calculate the IC₅₀ value by plotting the percentage of inhibition against the logarithm of the **CRT0063465** concentration and fitting the data to a four-parameter logistic equation.

Protocol 2: Cell-Based PKA Activity Assay (VASP Phosphorylation)

This protocol is based on methods for assessing cellular PKA activity by measuring the phosphorylation of a downstream target.^[5]

Objective: To evaluate the ability of **CRT0063465** to inhibit PKA signaling in a cellular context.

Materials:

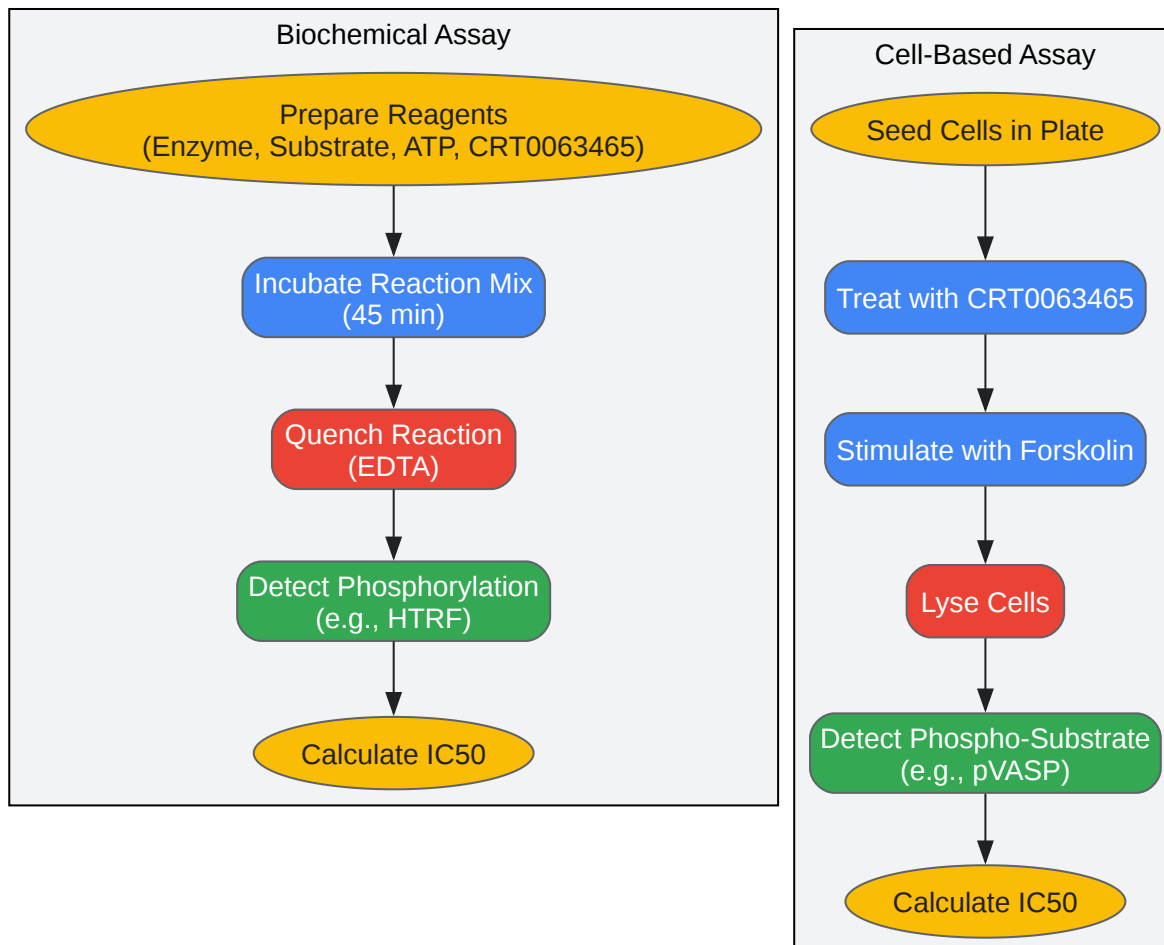
- Huh7 or other suitable human cell line
- **CRT0063465**
- Forskolin (PKA activator)
- Cell culture medium and supplements
- 384-well cell culture plates

- Homogeneous Time-Resolved Fluorescence (HTRF) assay kit for phosphorylated VASP (Ser157)
- Lysis buffer
- Plate reader capable of HTRF detection

Procedure:

- Cell Plating: Seed Huh7 cells at a density of 2×10^4 cells per well in a 384-well plate in 15 μ L of cell culture medium and incubate overnight.
- Compound Treatment: Prepare serial dilutions of **CRT0063465** in cell culture medium. Add the compound to the cells and incubate for a predetermined time (e.g., 1-2 hours).
- PKA Activation: Stimulate the PKA pathway by adding forskolin to the wells at a final concentration of 10 μ M.
- Cell Lysis: After a short incubation with forskolin (e.g., 30 minutes), lyse the cells according to the HTRF assay kit manufacturer's protocol.
- HTRF Assay: Add the HTRF reagents for detecting phosphorylated VASP to the cell lysates and incubate as recommended.
- Detection: Read the plate on an HTRF-compatible plate reader.
- Data Analysis: Calculate the IC50 value by normalizing the data to controls (DMSO vehicle and a positive control inhibitor) and fitting to a dose-response curve.

Experimental Workflow



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